

Technical Support Center: Troubleshooting TG-263 Compliance in Eclipse

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Compound of Interest

Compound Name: TH-263

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This guide provides troubleshooting assistance for researchers, scientists, and drug development professionals encountering issues related to AAPM Task Group 263 (TG-263) compliance within the Eclipse™ treatment planning system. TG-263 compliance "errors" typically refer to deviations from the standardized nomenclature for anatomical structures, which is crucial for data integrity in clinical trials and research.

Frequently Asked Questions (FAQs)

Q1: What are TG-263 compliance errors in Eclipse?

A1: TG-263 compliance errors are not software bugs or system-generated error codes. Instead, they represent a failure to adhere to the standardized naming conventions for anatomical structures (e.g., organs at risk and target volumes) as outlined in the AAPM TG-263 report.^[1]^[2]^[3] Inconsistent or non-standard naming can hinder the automated analysis and pooling of data from multiple sources, which is critical for research and clinical trials.^[2]^[3]

Q2: I've been told my data has TG-263 "errors." How can I identify the non-compliant structures in my Eclipse plans?

A2: Identifying non-compliant structure names can be done through a few methods:

- **Manual Review:** The most straightforward, yet time-consuming, method is to manually compare the structure names in your Eclipse plan against the official TG-263 nomenclature lists.

- **Using Standardized Templates:** If your institution has developed TG-263 compliant templates in Eclipse, you can compare the structure set in your plan to the template. Any deviation would be considered non-compliant.
- **Automated Scripts:** The most efficient method is to use a script that runs within the Eclipse Scripting API. These scripts can automatically check all structure names against the TG-263 standard and flag any discrepancies. Some institutions have developed their own scripts, and open-source solutions are also available.

Q3: What are the most common causes of TG-263 non-compliance?

A3: The most common reasons for non-compliance with TG-263 standards include:

- **Lack of Awareness or Training:** Clinicians and researchers may not be fully aware of the TG-263 guidelines or the importance of adhering to them.
- **Physician and Staff Preferences:** Individual physicians or departments may have longstanding naming conventions they are reluctant to change.
- **Workflow Inefficiencies:** Manually renaming structures can be time-consuming, leading to non-compliance in busy clinical or research environments.
- **Vendor System Limitations:** While Eclipse allows for scripting, the out-of-the-box system may not enforce TG-263 compliance.

Q4: How can I correct TG-263 non-compliant structure names in Eclipse?

A4: Once non-compliant names are identified, they must be manually corrected within Eclipse. Some advanced, custom scripts may offer semi-automated renaming suggestions. It is crucial to ensure that the new name accurately reflects the anatomical structure according to the TG-263 guidelines. A tool called "Stature" has been developed to help with retrospectively relabeling structures.

Q5: Can our institution implement measures to prevent TG-263 compliance errors?

A5: Yes, a multi-faceted approach is most effective:

- **Departmental Policies:** Establish a clear policy that all new treatment plans must use TG-263 compliant nomenclature.
- **Standardized Templates:** Create and mandate the use of TG-263 compliant structure templates for different treatment sites within Eclipse.
- **Automated Checking Scripts:** Implement an automated script to check for compliance before a plan is finalized. This makes errors more visible to the planners.
- **Training and Education:** Regularly train all staff involved in the treatment planning process on the importance and use of TG-263.

Impact of Interventions on TG-263 Compliance

The following table summarizes quantitative data from a study that implemented a phased approach to improve TG-263 compliance. The data demonstrates the significant impact of using standardized templates and automated checking scripts.

Phase	Intervention	Mean Compliance Error Rate (%)
Baseline	No specific TG-263 guidance	31.8% ± 17.4%
Phase 1	Departmental policy and TG-263 compliant structure templates	8.1% ± 12.2%
Phase 2	Automated checking script in addition to policy and templates	2.2% ± 6.9%

Data sourced from a study on improving TG-263 compliance in Eclipse.

Experimental Protocols: Implementing a TG-263 Compliance Check

This section details a general methodology for establishing a TG-263 compliance workflow, based on successful implementations discussed in the literature.

Objective: To identify and rectify non-compliant TG-263 structure names in Eclipse treatment plans.

Materials:

- Varian Eclipse™ Treatment Planning System with the Application Programming Interface (API) enabled.
- A TG-263 compliance checking script (either developed in-house or an open-source solution).
- The official AAPM TG-263 report or a derived list of standard structure names.

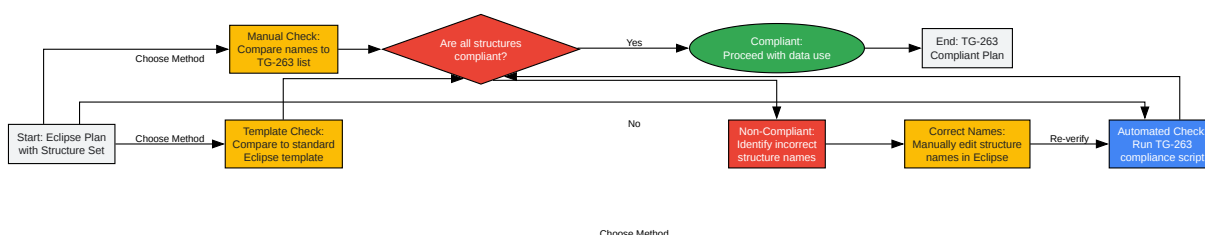
Methodology:

- Script Installation and Configuration:
 - Obtain a TG-263 compliance checking script. Open-source options may be available on platforms like GitHub.
 - Install the script into the Eclipse scripting environment.
 - Configure the script to reference a comprehensive dictionary of TG-263 approved names and their acceptable variations. Regular expressions are often used to account for these variations.
- Execution of the Compliance Check:
 - Open the patient plan in Eclipse that requires verification.
 - Launch the TG-263 compliance checking script from the Eclipse script menu.
 - The script will iterate through all the structures in the current plan.
 - Each structure name is compared against the TG-263 dictionary.

- Review of the Compliance Report:
 - The script will generate a report, typically in a pop-up window or a log file.
 - This report will list all structure names and flag those that are non-compliant.
- Manual Correction of Non-Compliant Structures:
 - For each flagged structure, manually edit the name within Eclipse to match the appropriate TG-263 standard name.
 - It is critical that the person performing the correction has sufficient anatomical knowledge to ensure the correct standard name is chosen.
- Re-verification:
 - After making corrections, re-run the compliance checking script to ensure that all structures are now compliant.

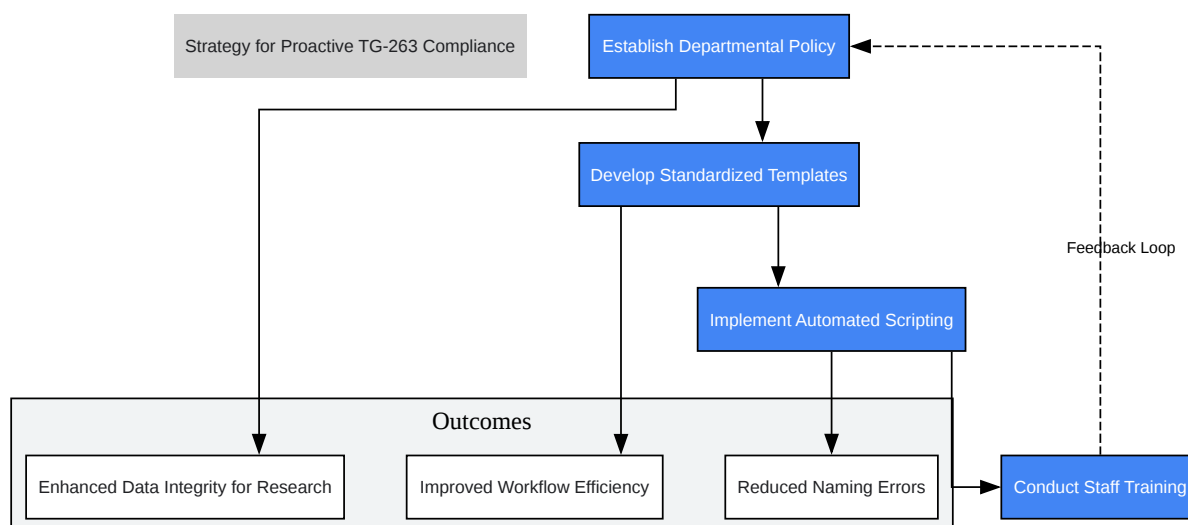
Visualizing the Troubleshooting Workflow

The following diagrams illustrate the process of identifying and resolving TG-263 compliance issues.



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Caption: Troubleshooting workflow for TG-263 compliance.



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Caption: A proactive strategy for implementing TG-263.

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